

Essential Safety and Logistical Information for Handling 2-Methylcyclohexyl Formate

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Compound of Interest

Compound Name: 2-Methylcyclohexyl formate

Cat. No.: B15490301

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2-Methylcyclohexyl Formate** (CAS No. 5726-28-3) could not be located despite a thorough search. The following information is a compilation of data from available resources for **2-Methylcyclohexyl Formate** and supplemented with safety information for the closely related chemical, Cyclohexyl Formate. This guidance should be used with caution and supplemented by your institution's internal safety protocols.

This document provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Methylcyclohexyl Formate**.

Quantitative Data Summary

Due to the limited availability of a specific Safety Data Sheet for **2-Methylcyclohexyl Formate**, a complete set of quantitative safety data is not available. The following table summarizes the known physical and chemical properties.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol
CAS Number	5726-28-3
Occupational Exposure Limits	Data not available.
Glove Material Breakthrough Time	Data not available for specific glove types.

Personal Protective Equipment (PPE)

Given the flammable nature of similar formate esters and the potential for skin and eye irritation, a comprehensive PPE protocol is mandatory.

Minimum PPE Requirements:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.
- **Hand Protection:** Chemical-resistant gloves are required. While specific compatibility data for **2-Methylcyclohexyl Formate** is unavailable, for similar esters, nitrile or butyl rubber gloves are often recommended. It is crucial to inspect gloves for any signs of degradation before and during use.
- **Skin and Body Protection:** A flame-retardant lab coat and closed-toe shoes are essential. Ensure full skin coverage.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational Plan: Handling and Storage

Handling:

- **Preparation:**
 - Ensure a chemical fume hood is operational and available.

- Assemble all necessary equipment and reagents before handling the chemical.
- Have an emergency spill kit readily accessible.
- Donning PPE: Follow the correct sequence for donning PPE: lab coat, respirator (if needed), eye and face protection, and finally, gloves.
- Chemical Handling:
 - Ground all equipment to prevent static discharge, as the substance may be flammable.
 - Use non-sparking tools.
 - Avoid contact with skin, eyes, and clothing.
 - Keep away from heat, sparks, and open flames.
- Doffing PPE: Remove PPE in the reverse order of donning, taking care to avoid cross-contamination.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from oxidizing agents and sources of ignition.

Disposal Plan

- Waste Collection: Collect all waste contaminated with **2-Methylcyclohexyl Formate** in a designated, sealed, and properly labeled hazardous waste container.
- Disposal Route: Dispose of chemical waste through your institution's hazardous waste management program. Do not dispose of it down the drain or in regular trash.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material into a hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

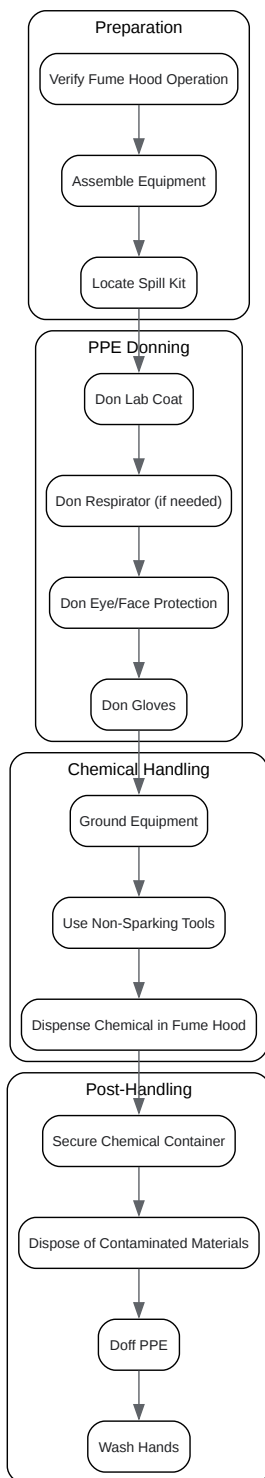
First Aid:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

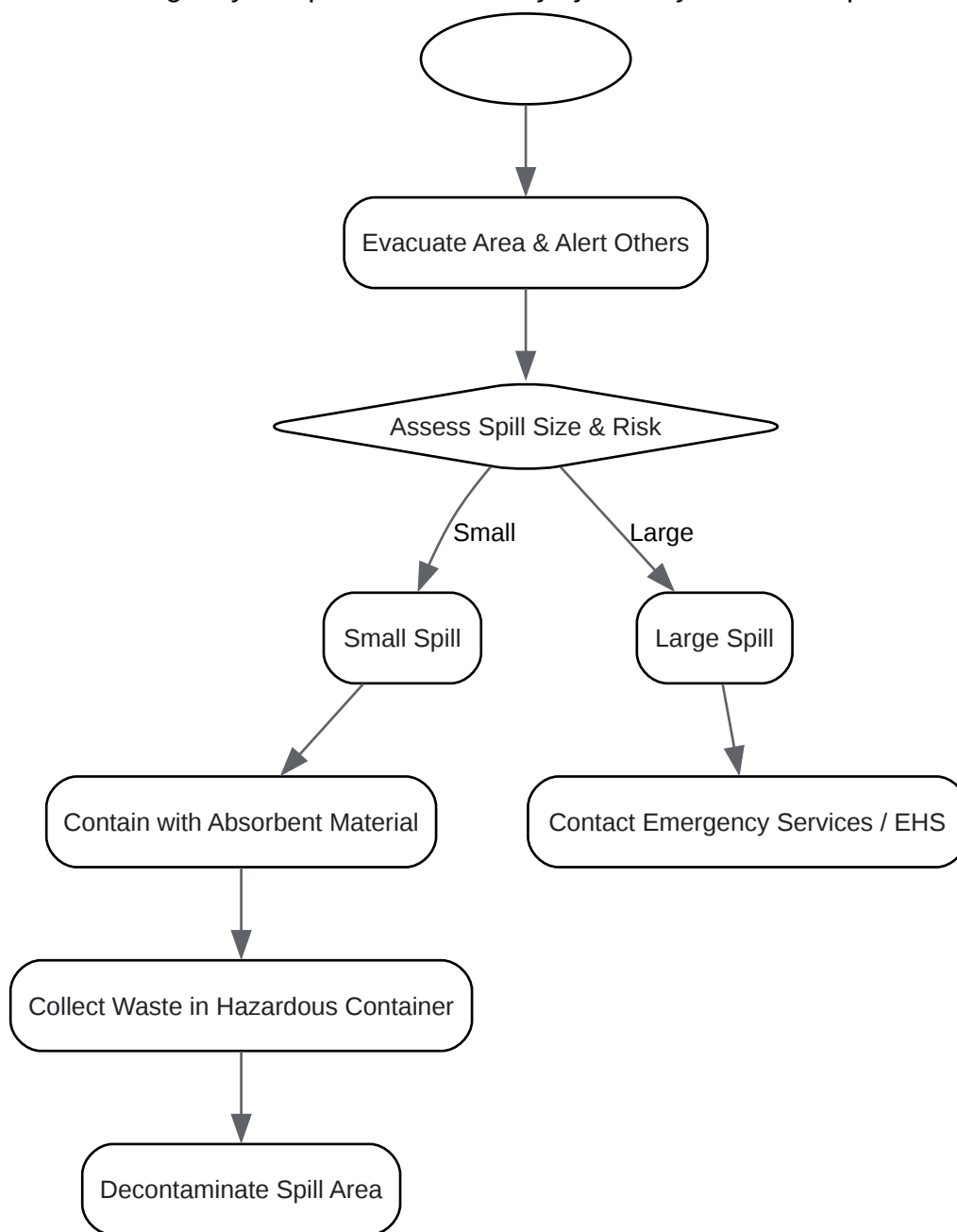
Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **2-Methylcyclohexyl Formate** and the appropriate response to an emergency situation.

Safe Handling Workflow for 2-Methylcyclohexyl Formate

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-Methylcyclohexyl Formate**.

Emergency Response for 2-Methylcyclohexyl Formate Spill



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Caption: Emergency response plan for a spill.

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